An In-depth Technical Guide to the Physical Properties of m-PEG5-alcohol

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Compound of Interest		
Compound Name:	*Pentaethylene glycol monomethyl ether*	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of methoxy-poly(ethylene glycol)5-alcohol (m-PEG5-alcohol). Intended for professionals in research, development, and drug formulation, this document details the essential physicochemical characteristics, provides established experimental protocols for their determination, and visualizes key analytical workflows. m-PEG5-alcohol, a discrete polyethylene glycol (dPEG®) derivative, is a valuable hydrophilic linker used in bioconjugation, nanoparticle surface modification, and as a building block in the synthesis of more complex molecules such as PROTACs and Antibody-Drug Conjugates (ADCs). Its defined structure, consisting of a methoxy-capped five-unit PEG chain and a terminal hydroxyl group, imparts critical properties of hydrophilicity and reactivity.

Core Physical and Chemical Properties

The well-defined, monodisperse nature of m-PEG5-alcohol results in consistent and predictable physical properties, which are crucial for its application in pharmaceutical and biochemical research. A summary of these properties is presented below.

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Property	Value	Reference(s)
IUPAC Name	2-[2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]ethanol	[1]
Synonyms	Pentaethylene glycol monomethyl ether, mPEG5-OH	[2]
CAS Number	23778-52-1	[3][4]
Molecular Formula	$C_{11}H_{24}O_6$	[3][4]
Molecular Weight	252.31 g/mol	[4][5]
Exact Mass	252.1573 Da	[5]
Appearance	Colorless to light yellow clear liquid	[6][7]
Purity	Typically ≥95% - 98%	[3][8]
Density	1.08 g/cm³	[6][9][10]
Boiling Point	332.3 °C at 760 mmHg; 110 °C at 0.01 Torr	[6][9]
Melting Point	Not applicable (Liquid at room temperature)	[9]
Flash Point	154.7 °C	[9]
Refractive Index	1.4480 to 1.4520 (at 20 °C)	[6][9][10]
Storage Conditions	-20°C, keep in a dry and dark environment	[3][6][9]

Solubility Profile

The hydrophilic polyethylene glycol chain is the dominant structural feature influencing the solubility of m-PEG5-alcohol.[11] This makes it an excellent solubilizing agent for various applications.

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Qualitative Solubility: m-PEG5-alcohol is readily soluble in water and most polar organic solvents. Its amphiphilic character, with a polar PEG backbone and a less polar methoxy terminus, allows for miscibility with a broad range of solvents.[8]

Solvent Class	Examples	Expected Solubility
Aqueous	Water, PBS, Buffers	Soluble
Polar Protic	Methanol, Ethanol	Soluble
Polar Aprotic	DMSO, DMF, Acetonitrile	Soluble
Chlorinated	Dichloromethane (DCM), Chloroform	Soluble

Spectroscopic and Analytical Characterization

Comprehensive characterization is essential to confirm the identity, purity, and structural integrity of m-PEG5-alcohol. The following data represents the expected results from standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary technique for structural elucidation and confirmation.[12]

^{1}H NMR (400 MHz, $CDCl_3$): The proton NMR spectrum provides unambiguous confirmation of the key structural motifs.

Chemical Shift (δ) ppm	Multiplicity	Integration (Relative)	Assignment
~3.64	Multiplet	16H	-O-CH_2-CH_2-O- (PEG backbone)
~3.54	Multiplet	4H	CH_3-O-CH_2- and -CH_2-OH
~3.38	Singlet	3H	CH_3-O-
Variable (e.g., ~2.5)	Singlet (broad)	1H	-OH

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^{13}C NMR (100 MHz, $CDCl_3$): The carbon NMR spectrum confirms the carbon framework of the molecule.

Chemical Shift (δ) ppm	Assignment
~71.9	CH_3-O-CH_2-
~70.5	-O-CH_2-CH_2-O- (PEG backbone)
~61.7	-CH_2-OH
~59.0	CH_3-O-

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the characteristic functional groups present in the molecule.[12]

Wavenumber (cm^{-1})	Vibration Mode	Intensity
3600 - 3200	O-H Stretch (alcohol)	Strong, Broad
3000 - 2850	C-H Stretch (alkane)	Strong
~1100	C-O-C Stretch (ether)	Strong, Characteristic

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and assess purity. Electrospray Ionization (ESI) is a common method for this type of molecule.

Adduct	Ion Type	Theoretical m/z
$[M+H]^+$	Protonated Molecule	253.16
$[M+Na]^+$	Sodium Adduct	275.15
$[M+K]^+$	Potassium Adduct	291.12

Experimental Protocols

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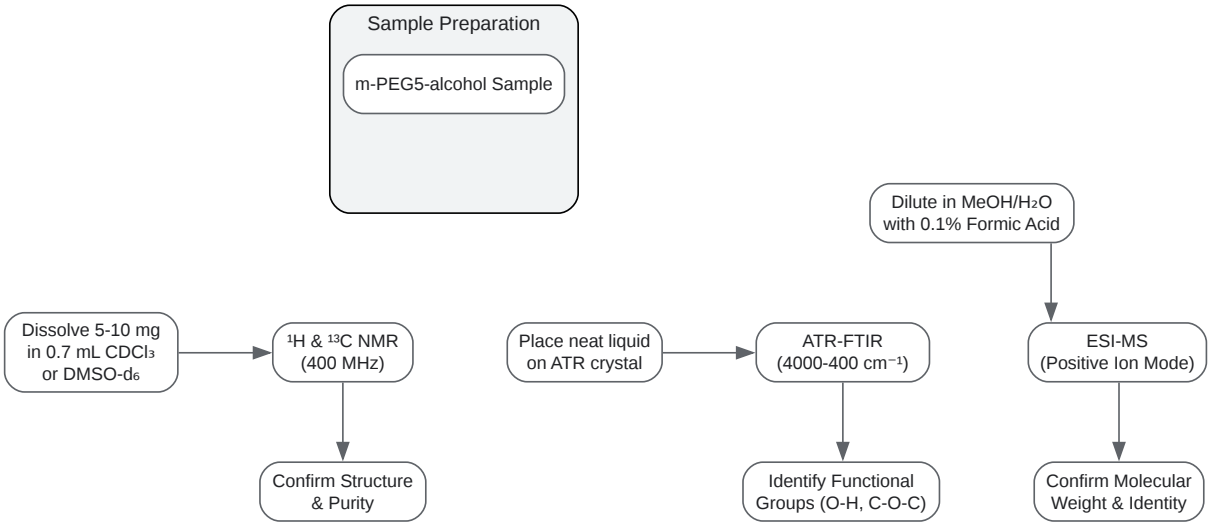
The following section details generalized protocols for the determination of the key physical properties and for the analytical characterization of m-PEG5-alcohol.

Workflow for Spectroscopic Characterization

The diagram below illustrates a typical workflow for the comprehensive spectroscopic analysis of an m-PEG5-alcohol sample.



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Caption: General workflow for spectroscopic characterization.

Protocol 1: NMR Spectroscopy

Objective: To confirm the chemical structure and assess the purity of m-PEG5-alcohol.

- Sample Preparation: Accurately weigh 5-10 mg of the m-PEG5-alcohol sample into a clean, dry vial. Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$). Transfer the solution to a 5 mm NMR tube.[13]

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- ^{1}H NMR Acquisition: Utilize a 400 MHz (or higher) NMR spectrometer. Acquire a standard one-dimensional proton spectrum. Key parameters include a 30-90 degree pulse angle, a relaxation delay of 1-5 seconds, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.[13]

- ^{13}C NMR Acquisition: Using the same sample, acquire a proton-decoupled ^{13}C spectrum. Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a relaxation delay of 2-5 seconds are typically required.[14]

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired spectra. Calibrate the chemical shift axis using the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C). Integrate peaks in the ^{1}H NMR to determine relative proton counts and assign all signals.

Protocol 2: FTIR Spectroscopy

Objective: To identify the key functional groups.

- Instrumentation: Use a Fourier-Transform Infrared spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.

- Sample Preparation: No specific preparation is needed for a liquid sample. Place a small drop of the neat m-PEG5-alcohol directly onto the ATR crystal.[12]

- Data Acquisition: Collect a background spectrum of the clean, empty ATR crystal. Record the sample spectrum over a typical range of 4000-400 cm^{-1}. Co-add 16-32 scans to improve the signal-to-noise ratio.[14]

- Data Analysis: The final spectrum is typically presented as transmittance or absorbance versus wavenumber. Identify the characteristic absorption bands corresponding to the O-H, C-H, and C-O-C functional groups.

Protocol 3: Mass Spectrometry (ESI-MS)

Objective: To confirm the molecular weight and elemental composition.

- Sample Preparation: Prepare a dilute solution (e.g., 10-100 µg/mL) of the m-PEG5-alcohol sample in a solvent system suitable for electrospray, typically a mixture of methanol or

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acetonitrile and water. A small amount of formic acid (0.1%) may be added to promote protonation ($[M+H]^+$).[14]

- Instrumentation: Use an Electrospray Ionization (ESI) mass spectrometer, often coupled with a Time-of-Flight (TOF) or Orbitrap mass analyzer for high-resolution data.
- Data Acquisition: Infuse the sample solution directly or via liquid chromatography into the ESI source. Acquire data in positive ion mode to observe protonated molecules and common adducts ($[M+Na]^+$, $[M+K]^+$).
- Data Analysis: Process the spectrum to identify the m/z values of the main ions. Compare the experimental exact mass to the theoretical calculated mass to confirm the elemental formula.

Protocol 4: Thermodynamic Solubility Determination (Shake-Flask Method)

The diagram below outlines the logical steps for determining the equilibrium solubility of m-PEG5-alcohol in a specific solvent.

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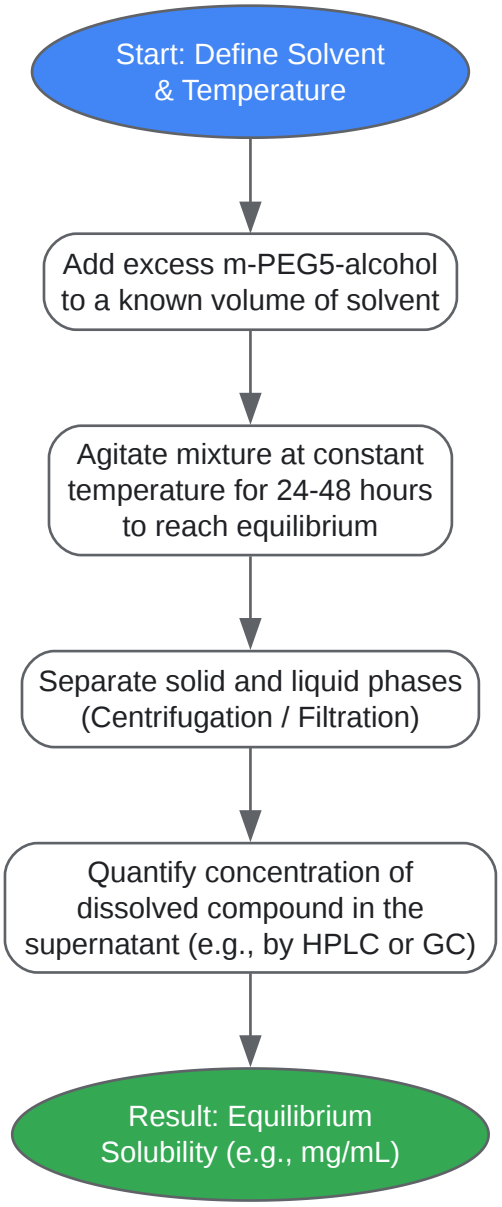

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Caption: Workflow for thermodynamic solubility determination.

Objective: To determine the equilibrium solubility in a specific solvent at a controlled temperature.[15]

- Preparation: Add an amount of m-PEG5-alcohol that is visibly in excess of what is expected to dissolve to a sealed vial containing a precisely known volume of the desired solvent.

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- Equilibration: Place the vial in a shaker or rotator set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved compound.[15]

- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation followed by careful removal of the supernatant, or by filtering the supernatant through a low-binding syringe filter (e.g., 0.22 µm PVDF).[15]

- Quantification: Accurately determine the concentration of m-PEG5-alcohol in the clear supernatant. This can be done using a calibrated analytical technique such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., Refractive Index or Evaporative Light Scattering Detector).[16]

- Calculation: The determined concentration represents the equilibrium solubility of the compound in that solvent at the specified temperature.

Protocol 5: Density Measurement

Objective: To determine the density of liquid m-PEG5-alcohol.

- Apparatus: Use a glass pycnometer of a known volume (e.g., 10 or 25 cm^3).[17]

- Calibration: Calibrate the precise volume of the pycnometer by filling it with double-distilled water and measuring the mass at a known temperature. The density of water at that temperature is well-established.

- Measurement: Clean and dry the pycnometer. Fill it with the m-PEG5-alcohol sample and place it in a constant temperature water bath until thermal equilibrium is achieved (e.g., 20 °C or 25 °C).[18]

- Weighing: Remove the pycnometer from the bath, carefully clean and dry the outside, and measure its total mass using an analytical balance.

- Calculation: Subtract the mass of the empty pycnometer to get the mass of the m-PEG5-alcohol. Density is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer. The reproducibility should be within ±0.0002 $g \cdot cm^{-3}$.[18]

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